

Adenosylcobalamin Reference Standard: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Adenosylcobalamin (Standard)

Cat. No.: B15557631

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical quality attributes and analytical methodologies detailed in a typical Certificate of Analysis (CoA) for an Adenosylcobalamin reference standard. Adenosylcobalamin, also known as Coenzyme B12, is a biologically active form of Vitamin B12 and serves as a crucial cofactor for various enzymatic reactions in the body.^{[1][2][3]} Its accurate quantification and qualification are paramount in research and pharmaceutical development.

Quantitative Data Summary

The following tables summarize the key quantitative specifications for a representative Adenosylcobalamin reference standard, compiled from various supplier and pharmacopeial data.^{[4][5][6]}

Table 1: Identity and Physicochemical Properties

Parameter	Specification
Chemical Name	5,6-dimethylbenzimidazolyl-5'-deoxyadenosylcobalamin
Synonyms	Cobamamide, Coenzyme B12, AdoCbl
CAS Number	13870-90-1
Molecular Formula	C ₇₂ H ₁₀₀ CoN ₁₈ O ₁₇ P
Molecular Weight	1579.6 g/mol [4][7]
Appearance	Dark red crystals or crystalline powder[5][8]
Solubility	Sparingly soluble in water, practically insoluble in acetone and ether.[8]

Table 2: Purity and Impurity Profile

Test	Method	Specification
Assay (on anhydrous basis)	HPLC	96.0% - 102.0%[6]
Chromatographic Purity	HPLC	>98%[1][4]
Related Substances	HPLC	To be reported
Water Content	Karl Fischer Titration	To be reported
Residual Solvents	GC-HS	To be reported

Experimental Protocols

Detailed methodologies for the key analytical tests are outlined below. These protocols are based on established pharmacopeial methods and scientific literature.

High-Performance Liquid Chromatography (HPLC) for Assay and Purity

This method is used to determine the potency of the Adenosylcobalamin standard and to separate and quantify any related substances or impurities.

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Column: A reversed-phase C18 column (e.g., 4.6 mm x 250 mm, 5 μ m particle size) is commonly used.[9]
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).[9]
- Flow Rate: Typically 1.0 mL/min.[9]
- Column Temperature: Maintained at a constant temperature, for instance, 35°C.[9]
- Detection: UV detection at a specific wavelength, often around 361 nm, where cobalamins exhibit significant absorbance.
- Sample Preparation: The Adenosylcobalamin standard is accurately weighed and dissolved in a suitable solvent, typically the mobile phase or water.
- Procedure: A known volume of the sample solution is injected into the HPLC system. The retention time and peak area of the Adenosylcobalamin peak are compared to those of a certified reference standard for quantification. Impurities are identified and quantified based on their relative retention times and peak areas.

UV-Vis Spectroscopy for Identification

UV-Vis spectroscopy provides a characteristic absorption spectrum for Adenosylcobalamin, which can be used for identification purposes.

- Instrumentation: A calibrated UV-Vis spectrophotometer.
- Solvent: The sample is dissolved in a suitable solvent, such as water or a specified buffer.
- Procedure: The absorption spectrum of the sample solution is recorded over a specific wavelength range (e.g., 200-600 nm). The spectrum should exhibit maxima at characteristic

wavelengths for Adenosylcobalamin. The UV-visible spectrum of Adenosylcobalamin is very similar to that of free AdoCbl.[\[10\]](#)

Mass Spectrometry (MS) for Identity Confirmation

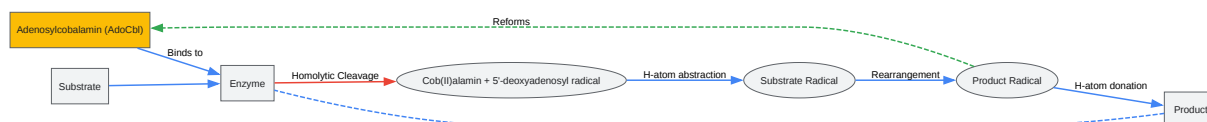
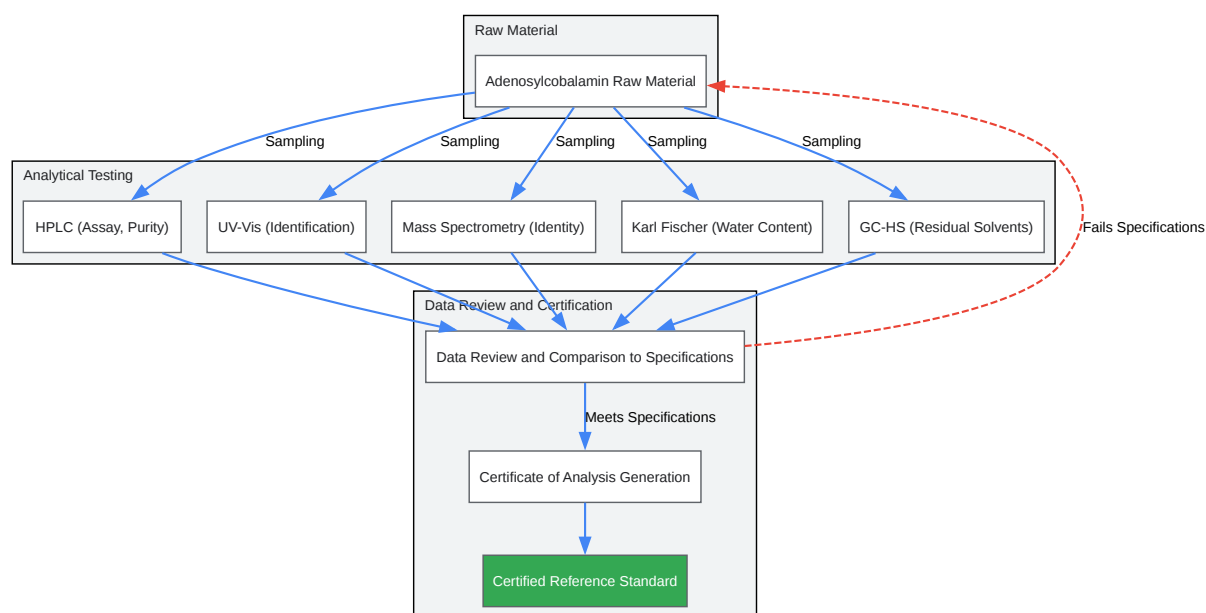
Mass spectrometry is a powerful technique for confirming the molecular weight and structure of Adenosylcobalamin.

- **Instrumentation:** A mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- **Ionization Technique:** Electrospray ionization (ESI) is commonly used for large molecules like Adenosylcobalamin.
- **Procedure:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio (m/z) of the molecular ion is measured. The observed molecular weight should conform to the theoretical molecular weight of Adenosylcobalamin.[\[4\]](#) The mass of adenosylcobalamin is 1579.58 m/z .[\[11\]](#)

Visualizations

Quality Control Workflow for Adenosylcobalamin Standard Certification

The following diagram illustrates the typical workflow for the quality control and certification of an Adenosylcobalamin reference standard.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Adenosylcobalamin enzymes: Theory and experiment begin to converge - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. cleanchemlab.com [cleanchemlab.com]
- 5. suzhouchem.com [suzhouchem.com]
- 6. Cobamamide [doi.usp.org]
- 7. Adenosylcobalamin (Standard) | C72H100CoN18O17P | CID 172419615 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. CN107236012B - A kind of adenosylcobalamin crystal form and its preparation method and application - Google Patents [patents.google.com]
- 9. Development of Pretreatment Method for Analysis of Vitamin B12 in Cereal Infant Formula using Immunoaffinity Chromatography and High-Performance Liquid Chromatography - PMC [pmc.ncbi.nlm.nih.gov]
- 10. New light on vitamin B12: The adenosylcobalamin-dependent photoreceptor protein CarH [scielo.org.za]
- 11. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [Adenosylcobalamin Reference Standard: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557631#adenosylcobalamin-standard-certificate-of-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com